

# Spectroscopic Profile of Diethylene Glycol Monoethyl Ether: A Technical Guide

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## Compound of Interest

Compound Name: *Diethylene glycol monoethyl ether*

Cat. No.: *B131167*

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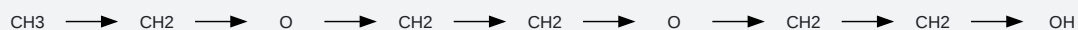
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **diethylene glycol monoethyl ether** (DEGEE), a widely used solvent and chemical intermediate. The document focuses on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, presenting key data in a structured format and outlining the experimental methodologies for data acquisition.

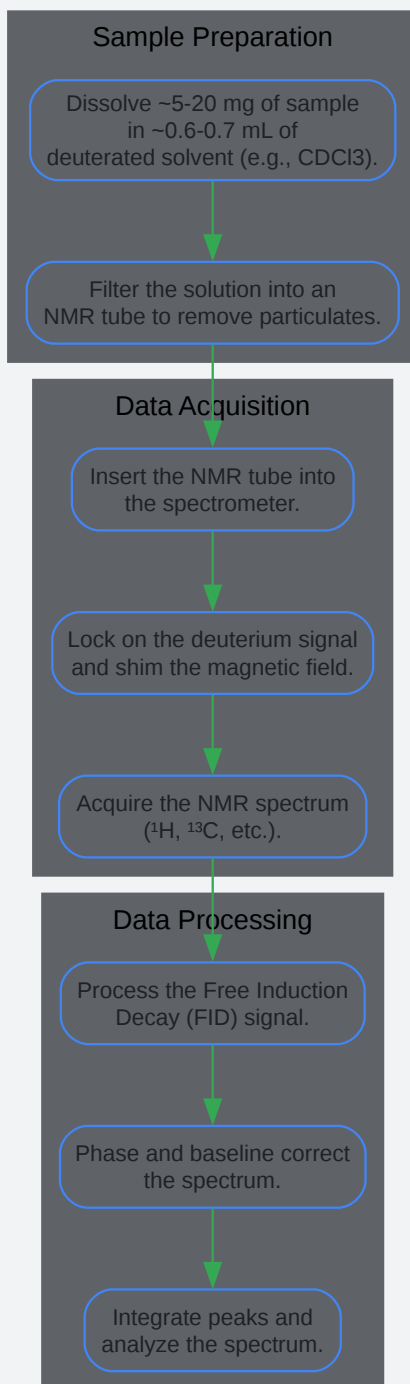
## Chemical Structure

**Diethylene glycol monoethyl ether** is a primary alcohol and an ether, with the chemical formula  $C_6H_{14}O_3$ .

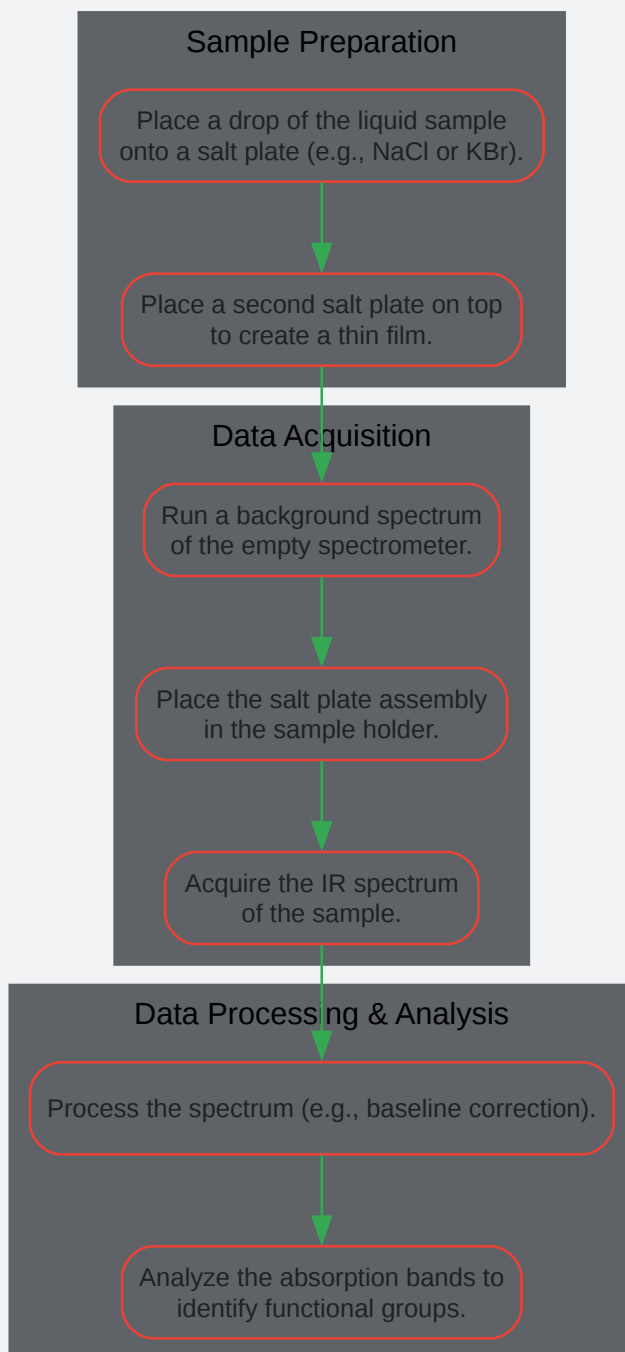
Chemical Structure of Diethylene Glycol Monoethyl Ether



## Generalized NMR Spectroscopy Workflow



## Generalized IR Spectroscopy Workflow (Liquid Sample)

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